

An In-depth Technical Guide on 2-Iodotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodotoluene**

Cat. No.: **B057078**

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Introduction: **2-Iodotoluene**, also known as 1-iodo-2-methylbenzene, is an aromatic organic compound. It is a derivative of toluene where an iodine atom is substituted for one of the hydrogen atoms on the benzene ring at the ortho position. This compound serves as a valuable intermediate in organic synthesis, particularly in the creation of more complex molecules for pharmaceuticals and other specialized chemical applications[1].

Core Chemical Properties

The fundamental chemical identity of **2-Iodotoluene** is defined by its molecular formula and molecular weight. These parameters are crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value	Source
Molecular Formula	C7H7I	[2][3][4]
Linear Formula	CH3C6H4I	
Molecular Weight	218.03 g/mol	[2]
Alternate Molecular Weight	218.04 g/mol	[3][4][5]

Note: The minor variation in molecular weight values (218.03 vs. 218.04) is due to differences in the atomic weight values used for the constituent elements in the calculations.

Experimental Protocols

The determination of the molecular formula and weight of a compound like **2-Iodotoluene** is a foundational aspect of chemical analysis. The following outlines the standard experimental methodologies employed for this purpose.

1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion, which provides the molecular weight of the compound.
- Methodology:
 - Sample Preparation: A dilute solution of **2-Iodotoluene** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - Ionization: The sample is introduced into the mass spectrometer. An ionization technique such as Electron Ionization (EI) is typically used for relatively small and stable molecules like **2-Iodotoluene**. In EI, the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
 - Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio.
 - Detection: A detector records the abundance of ions at each m/z value. The peak with the highest m/z value that corresponds to the intact molecule is the molecular ion peak, from which the molecular weight is determined. For **2-Iodotoluene**, this would be observed at approximately $m/z = 218$.

2. Elemental Analysis for Molecular Formula Determination:

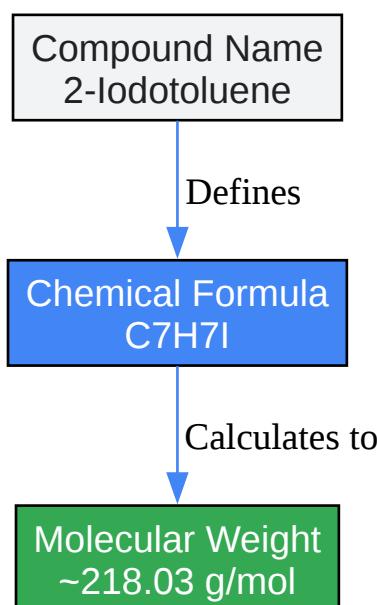
- Objective: To determine the percentage composition of each element (Carbon, Hydrogen, Iodine) in the compound, which is then used to derive the empirical and molecular formulas.
- Methodology:
 - Combustion Analysis (for C and H): A precisely weighed sample of **2-Iodotoluene** is combusted in a furnace in the presence of excess oxygen. The carbon in the sample is

converted to carbon dioxide (CO_2), and the hydrogen is converted to water (H_2O). The amounts of CO_2 and H_2O produced are accurately measured by passing them through absorbent traps. The masses of carbon and hydrogen in the original sample can then be calculated.

- Iodine Analysis: The percentage of iodine can be determined by various methods, such as the Carius halogen method. A known weight of the organic compound is heated with fuming nitric acid in the presence of silver nitrate in a sealed Carius tube. The iodine in the compound is converted to silver iodide (AgI). The precipitate of AgI is then filtered, washed, dried, and weighed. The mass of iodine in the original sample is calculated from the mass of the AgI precipitate.
- Formula Calculation: The percentage composition of each element is used to determine the empirical formula (the simplest whole-number ratio of atoms). The molecular formula is then determined by comparing the empirical formula mass to the molecular weight obtained from mass spectrometry.

Logical Relationships

The relationship between the common name of the compound, its structural formula, and its calculated molecular weight is a fundamental concept in chemistry. This relationship can be visualized as a direct logical flow from identification to empirical and molecular properties.



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Phone: (601) 213-4426
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